Elucidation of the Chemical Structure of (+)-Copalol: A Technical Guide

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Compound of Interest	
Compound Name:	*(+)-Copalol*
CAS No.:	*10395-43-4*
Cat. No.:	*B079852*

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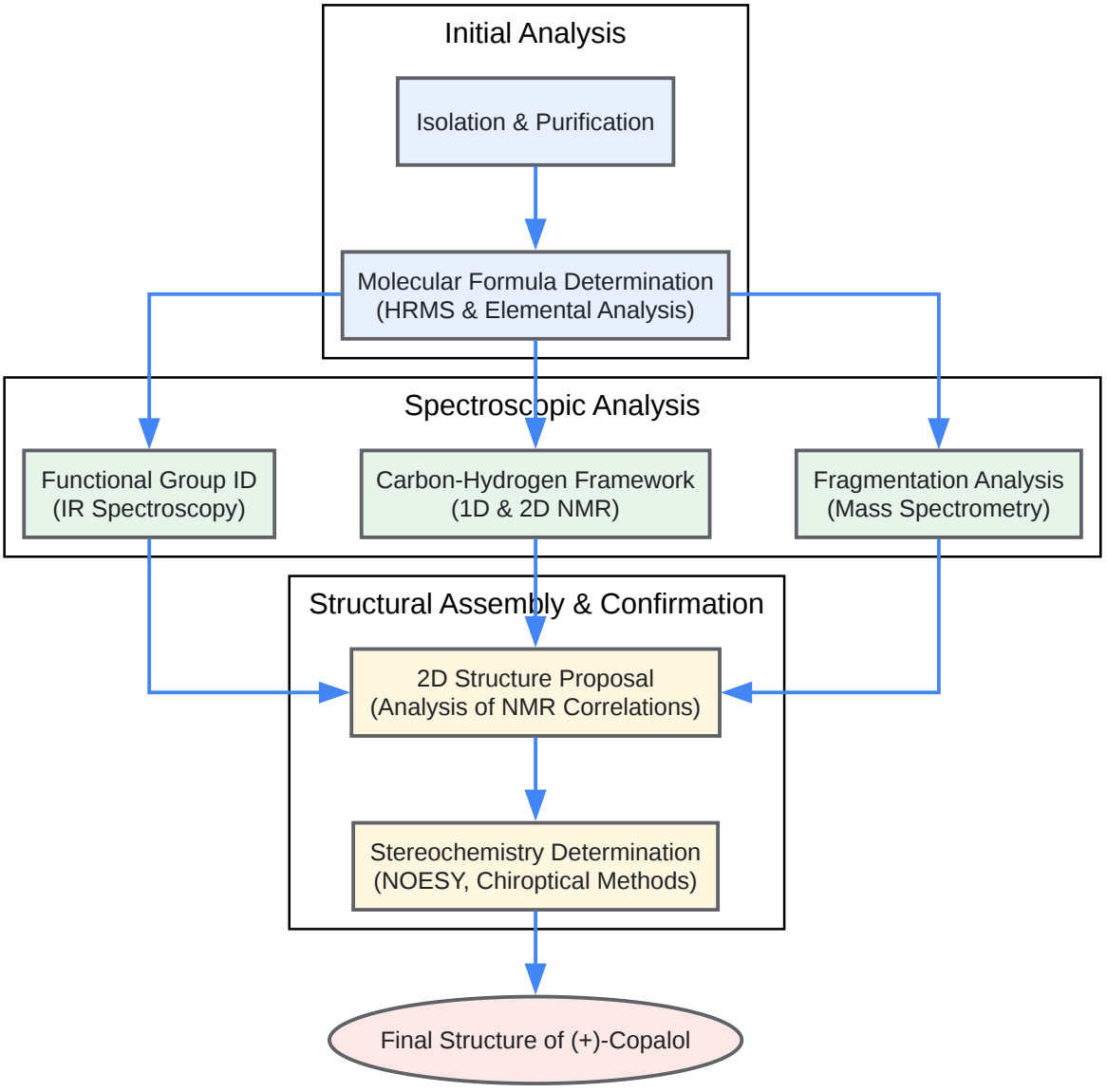
This guide provides an in-depth overview of the methodologies and analytical data involved in the chemical structure elucidation of **(+)-copalol**, a bicyclic labdane diterpenoid alcohol. The process of determining the structure of a natural product is a systematic investigation that combines spectroscopic analysis, chemical degradation, and stereochemical determination. This document outlines the logical workflow, presents key quantitative data, and details the experimental protocols integral to this process.

Overview of the Elucidation Strategy

The structure elucidation of a natural product like **(+)-copalol** follows a multi-step, logical pathway. The initial steps involve isolation and purification, followed by the determination of the molecular formula. Subsequently, a combination of spectroscopic techniques is employed to identify functional groups and piece together the carbon skeleton. Finally, the relative and absolute stereochemistry is determined.

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Figure 1. General Workflow for Structure Elucidation



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Caption: Figure 1. General Workflow for Structure Elucidation.

Molecular Formula and Unsaturation

The first crucial step is to determine the molecular formula. High-Resolution Mass Spectrometry (HRMS) provides a highly accurate mass measurement of the molecular ion, from which the elemental composition can be deduced.

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Table 1: Molecular Formula and HRMS Data

Parameter	Data	Interpretation
Molecular Formula	$C_{20}H_{34}O$	Indicates a diterpenoid (C_{20})
Exact Mass	290.260965 Da	Calculated for $C_{20}H_{34}O$
HRMS (M^+)	m/z 290.2610 (example)	Consistent with the proposed molecular formula
Degree of Unsaturation	4	Indicates the presence of rings and/or double bonds

The degree of unsaturation (DoU) is calculated as: DoU = C + 1 - (H/2) - (X/2) + (N/2). For $C_{20}H_{34}O$, DoU = 20 + 1 - (34/2) = 4. This suggests a combination of four rings and/or π-bonds.

Spectroscopic Data and Interpretation

Spectroscopic analysis is the cornerstone of structure elucidation. Each technique provides a unique piece of the structural puzzle.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule.

Table 2: Key IR Absorption Data

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Frequency (cm^{-1})	Intensity	Assignment	Implication
~3300-3500	Strong, Broad	O-H stretch	Presence of an alcohol functional group
~3070	Medium	=C-H stretch	Alkene C-H bond (sp^2 hybridized)
~2850-2960	Strong	C-H stretch	Alkane C-H bonds (sp^3 hybridized)
~1645	Medium	C=C stretch	Presence of a carbon-carbon double bond
~890	Strong	=C-H bend	Suggests a 1,1-disubstituted (exocyclic) alkene

The IR spectrum strongly indicates that copalol is an alcohol containing at least one double bond.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and the fragmentation pattern, which can reveal structural motifs.

Table 3: Mass Spectrometry Fragmentation Data (Electron Ionization)

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m/z Value	Relative Intensity	Possible Fragment	Interpretation
290	Moderate	$[M]^+$	Molecular Ion
272	High	$[M - H_2O]^+$	Loss of water, characteristic of an alcohol
257	High	$[M - H_2O - CH_3]^+$	Subsequent loss of a methyl group after dehydration
137	Base Peak	$[C_{10}H_{17}]^+$	Retro-Diels-Alder fragmentation of the decalin ring

The facile loss of water confirms the alcohol functionality. The fragmentation pattern is consistent with a bicyclic diterpene structure containing a decalin ring system.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides the most detailed information for assembling the carbon skeleton and determining connectivity.

Table 4: ^{13}C-NMR Spectroscopic Data (125 MHz, $CDCl_3$)

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Chemical Shift (δ, ppm)	Carbon Type (DEPT)	Assignment
149.1	C	C-8
140.5	CH	C-13
122.8	CH	C-14
109.4	CH_2	C-17
59.5	CH_2	C-15
57.9	CH	C-9
45.8	CH	C-5
42.7	CH_2	C-3
38.2	CH_2	C-1
38.1	CH_2	C-12
36.8	C	C-10
33.6	C	C-4
33.3	CH_3	C-18
31.6	CH_2	C-7
24.5	CH_2	C-6
23.7	CH_2	C-11
22.4	CH_3	C-20
22.2	CH_3	C-19
19.2	CH_2	C-2
16.6	CH_3	C-16

Table 5: ^{1}H-NMR Spectroscopic Data (500 MHz, $CDCl_3$)

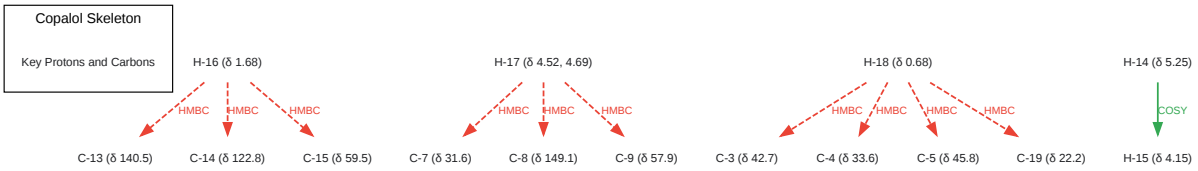
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Chemical Shift (δ, ppm)	Multiplicity	Integration	Coupling Const. (J, Hz)	Assignment
5.25	t	1H	7.0	H-14
4.69	s	1H	-	H-17a
4.52	s	1H	-	H-17b
4.15	d	2H	7.0	H-15
2.05	m	2H	-	H-12
1.68	s	3H	-	H-16
0.87	s	3H	-	H-20
0.81	s	3H	-	H-19
0.68	s	3H	-	H-18

Assembling the Structure with 2D NMR

Two-dimensional NMR experiments are critical for establishing the connectivity of the atoms. COSY (Correlation Spectroscopy) reveals proton-proton couplings (typically over 2-3 bonds), while HMBC (Heteronuclear Multiple Bond Correlation) shows correlations between protons and carbons over 2-3 bonds.

Figure 2. Key HMBC and COSY Correlations in (+)-Copalol



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Caption: Figure 2. Key HMBC and COSY Correlations in **(+)-Copalol**.

- Side Chain Construction: The COSY correlation between the olefinic proton H-14 (δ 5.25) and the methylene protons H-15 (δ 4.15) establishes the allyl alcohol moiety. HMBC correlations from the methyl protons H-16 (δ 1.68) to carbons C-13, C-14, and C-15 confirm the attachment of the methyl group at C-13 and complete the side chain structure.

- Bicyclic Core Construction: HMBC correlations are key to assembling the decalin ring system. For example, correlations from the exocyclic methylene protons H-17 (δ 4.69, 4.52) to C-7, C-8, and C-9 place the double bond at C-8. Correlations from the singlet methyl protons (H-18, H-19, H-20) to their neighboring carbons establish the full connectivity of the bicyclic core.

Determination of Stereochemistry

Relative Stereochemistry

The relative configuration of the stereocenters is typically determined using Nuclear Overhauser Effect (NOE) spectroscopy (NOESY or ROESY). For labdane diterpenes, key NOE correlations reveal the cis or trans fusion of the decalin rings and the orientation of the substituents. For **(+)-copalol**, which has a normal labdane skeleton, the key stereochemical features are the trans ring fusion and the equatorial orientation of the side chain at C-9.

Absolute Configuration

Determining the absolute configuration is the final step and establishes the molecule as the (+) enantiomer. Several methods can be employed:

- X-ray Crystallography: If a suitable crystal can be formed, this method provides an unambiguous determination of the absolute configuration.

- Chiroptical Methods: Techniques like Circular Dichroism (CD) and Optical Rotatory Dispersion (ORD) can be used. The experimental spectrum is compared to spectra of known compounds or to theoretical spectra calculated using quantum chemistry methods.

- Chemical Correlation: The natural product can be chemically converted to a compound of known absolute configuration, or vice versa.

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- Mosher's Ester Analysis: This NMR-based method can be used to determine the configuration of the chiral alcohol center at C-15.

For **(+)-copalol**, the "normal" prefix in the labdane nomenclature implies a specific absolute configuration at the stereocenters of the decalin core. The positive sign of its optical rotation further distinguishes it from its enantiomer, (-)-copalol.

Table 6: Chiroptical Data

Parameter	Value
Specific Rotation	A positive value, though not consistently reported in recent literature, would be observed for the dextrorotatory enantiomer.

Experimental Protocols

General

All solvents used for spectroscopic measurements should be of high purity (deuterated for NMR). Glassware should be thoroughly dried.

High-Resolution Mass Spectrometry (HRMS)

- Instrument: A high-resolution mass spectrometer such as a Time-of-Flight (TOF) or Orbitrap analyzer.
- Ionization Method: Electron Ionization (EI) for fragmentation analysis or a soft ionization technique like Electrospray Ionization (ESI) for accurate mass of the molecular ion.
- Sample Preparation: The sample is dissolved in a suitable volatile solvent (e.g., methanol or acetonitrile) to a concentration of approximately 1 mg/mL and introduced into the instrument via direct infusion or LC-MS.
- Data Analysis: The accurate mass of the molecular ion peak is used to calculate the elemental composition using the instrument's software.

Infrared (IR) Spectroscopy

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- Instrument: Fourier Transform Infrared (FT-IR) spectrometer.
- Sample Preparation: A thin film of the neat sample is prepared on a salt plate (e.g., NaCl or KBr). Alternatively, a solution in a solvent like chloroform ($CHCl_3$) can be used in a suitable cell.
- Data Acquisition: The spectrum is typically recorded from 4000 to 400 cm^{-1}. A background spectrum is collected first and automatically subtracted from the sample spectrum.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Instrument: A high-field NMR spectrometer (e.g., 500 MHz or higher) equipped with a cryoprobe for enhanced sensitivity.
- Sample Preparation: Approximately 5-10 mg of the sample is dissolved in ~0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% tetramethylsilane (TMS) as an internal standard. The solution is transferred to a 5 mm NMR tube.
- 1D NMR (^1H, ^{13}C, DEPT): Standard pulse programs are used. For ^{13}C NMR, a sufficient relaxation delay (e.g., 2 seconds) is used to ensure accurate integration for quantitative purposes if needed.
- 2D NMR (COSY, HSQC, HMBC): Standard gradient-selected pulse sequences are used. For HMBC, the experiment is typically optimized for a long-range coupling constant of 8 Hz to observe 2- and 3-bond correlations.

Conclusion

The structure of **(+)-copalol** ($C_{20}H_{34}O$) has been unequivocally established through a systematic application of modern spectroscopic techniques. HRMS confirmed the molecular formula, while IR spectroscopy identified the key alcohol and alkene functional groups. A detailed analysis of 1D and 2D NMR data, particularly COSY and HMBC correlations, allowed for the complete assembly of the bicyclic labdane skeleton and the allylic alcohol side chain. The final determination of the absolute stereochemistry confirms the identity of the natural product as the dextrorotatory enantiomer. This comprehensive approach exemplifies the standard workflow for the structural elucidation of novel natural products.

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